

Core Molecular Identity and Physicochemical Landscape

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Compound of Interest

Compound Name: *Ethyl 2-(ethylthio)acetate*

CAS No.: 17640-29-8

Cat. No.: B174651

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Ethyl 2-(ethylthio)acetate, also known by its IUPAC name ethyl 2-ethylsulfanylacetate, is a bifunctional molecule incorporating both a thioether linkage and an ethyl ester group.^[1] This structure is fundamental to its utility as a synthetic intermediate.

Molecular Structure

The molecule's architecture is a key determinant of its reactivity. The thioether moiety provides a nucleophilic sulfur center susceptible to oxidation, while the ester group offers a site for hydrolysis or transesterification, and the α -carbon can be a site for enolate formation.

Caption: 2D Structure of **Ethyl 2-(ethylthio)acetate**.

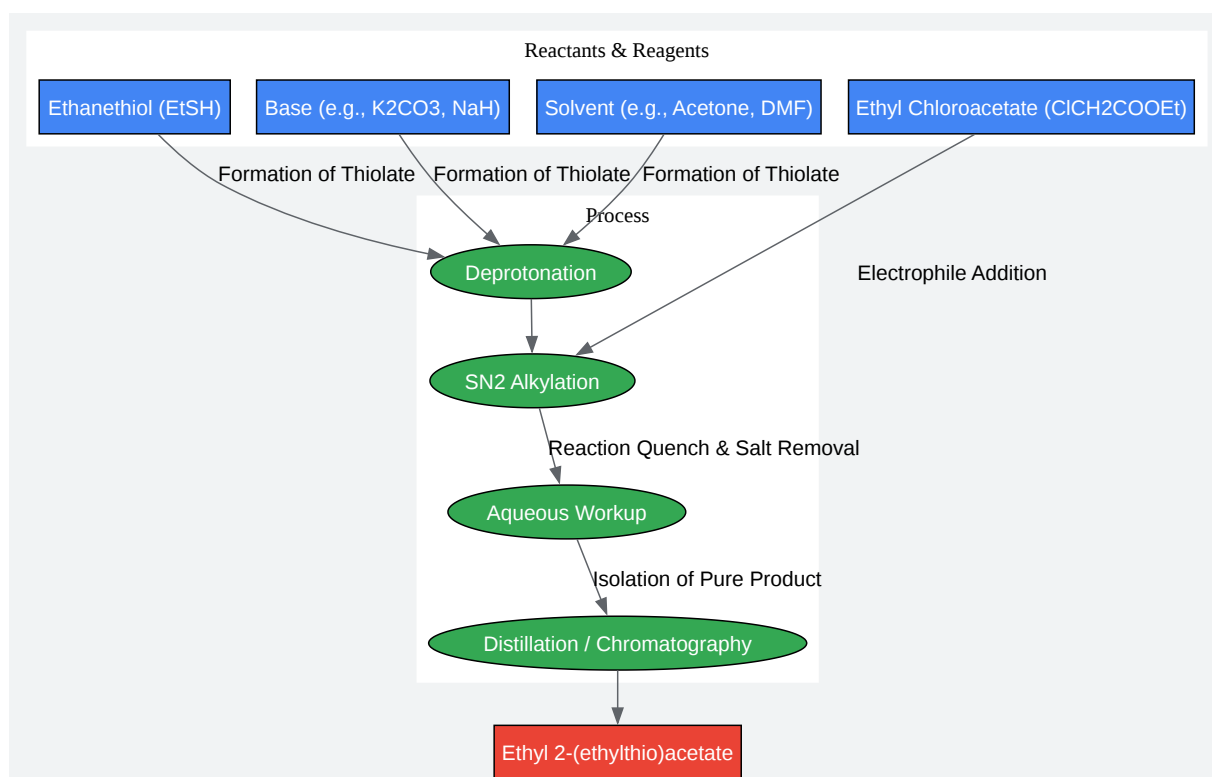
Physicochemical Properties

A summary of the core physical and chemical properties is essential for experimental design, including solvent selection, reaction temperature, and safety protocols.

Property	Value	Source
CAS Number	17640-29-8	[1][2]
Molecular Formula	C6H12O2S	[1][2]
Molecular Weight	148.23 g/mol	[1]
Appearance	Colorless liquid	[3]
Density	~1.044 - 1.061 g/cm ³ @ 20°C	[3][4]
Boiling Point	~165 °C	[5]
Flash Point	59.4 °C (139 °F)	[3][5]
XLogP3	1.5	[1]
Solubility	Insoluble in water; soluble in organic solvents.	[6][7]

Synthesis Pathway: S-Alkylation

The most direct and widely employed method for synthesizing **Ethyl 2-(ethylthio)acetate** is the nucleophilic substitution (S_N2) reaction between an ethanethiolate nucleophile and an ethyl haloacetate electrophile.[8] This approach is efficient and leverages readily available starting materials.



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Caption: General workflow for the synthesis of **Ethyl 2-(ethylthio)acetate**.

Self-Validating Experimental Protocol

This protocol describes a standard laboratory-scale synthesis. The causality for key steps is provided to ensure reproducibility and understanding.

Materials:

- Ethanethiol
- Ethyl chloroacetate^[9]
- Potassium carbonate (K_2CO_3), anhydrous
- Acetone, anhydrous
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine (saturated aqueous $NaCl$)
- Anhydrous magnesium sulfate ($MgSO_4$)

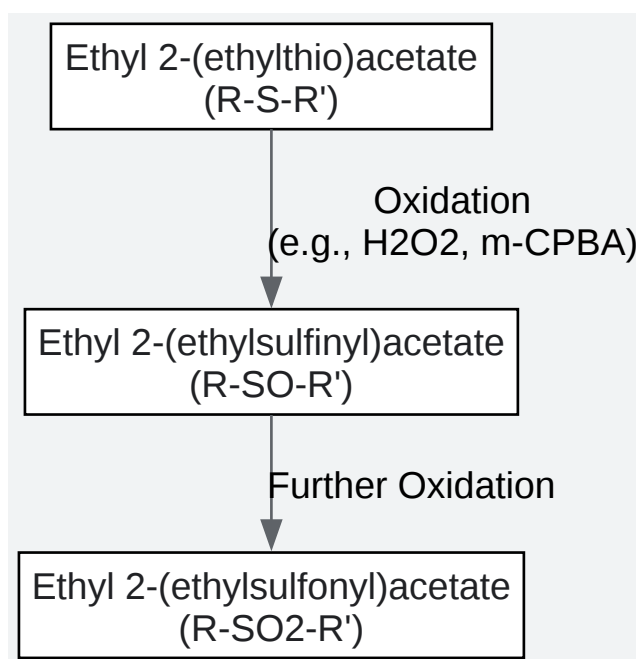
Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add anhydrous potassium carbonate (1.2 equivalents) and anhydrous acetone.
- Thiolate Formation: Add ethanethiol (1.0 equivalent) to the stirring suspension. Rationale: Potassium carbonate is a mild base sufficient to deprotonate the thiol. Acetone is a suitable polar aprotic solvent for SN_2 reactions that readily dissolves the organic components.^[10]
- Electrophile Addition: Slowly add ethyl chloroacetate (1.05 equivalents) to the mixture. Rationale: A slight excess of the electrophile ensures the complete consumption of the volatile and malodorous thiol.
- Reaction: Heat the mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 4-6 hours.
- Workup - Filtration: After cooling to room temperature, filter the reaction mixture to remove the solid potassium carbonate and potassium chloride byproduct.

- **Workup - Extraction:** Concentrate the filtrate under reduced pressure to remove the acetone. Dilute the residue with diethyl ether and wash sequentially with water, saturated NaHCO_3 solution, and brine. Rationale: The aqueous washes remove any remaining inorganic salts and unreacted starting materials. The NaHCO_3 wash neutralizes any acidic impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude oil by vacuum distillation to obtain pure **Ethyl 2-(ethylthio)acetate**.

Chemical Reactivity and Synthetic Utility

The thioether bond is the primary site of reactivity, making it a versatile handle for further molecular elaboration.



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Caption: Key oxidation pathway of the thioether moiety.

Oxidation to Sulfoxides and Sulfones

Thioethers are readily oxidized to sulfoxides and subsequently to sulfones. This transformation is highly significant in drug development as it drastically alters the molecule's properties:

- **Polarity and Solubility:** The introduction of oxygen atoms increases polarity and aqueous solubility.
- **Hydrogen Bonding:** The sulfoxide and sulfone groups are hydrogen bond acceptors, which can influence binding to biological targets.
- **Metabolic Stability:** In vivo, thioethers are often metabolized via oxidation. Synthesizing these metabolites allows for their direct study.

This oxidative potential makes **Ethyl 2-(ethylthio)acetate** a precursor for building blocks containing sulfoxide and sulfone functionalities, which are present in numerous FDA-approved drugs.^[11]

Spectroscopic Characterization

Unambiguous identification of **Ethyl 2-(ethylthio)acetate** is achieved through a combination of spectroscopic methods. The expected data are summarized below.

Spectroscopy	Expected Peaks / Signals
¹ H NMR	~1.25 ppm (t, 3H): -O-CH ₂ -CH ₃ ~2.55 ppm (q, 2H): -S-CH ₂ -CH ₃ ~1.20 ppm (t, 3H): -S-CH ₂ -CH ₃ ~3.20 ppm (s, 2H): -S-CH ₂ -C(=O)-~4.15 ppm (q, 2H): -O-CH ₂ -CH ₃
¹³ C NMR	Signals for two CH ₃ , three CH ₂ , and one C=O carbon. The carbonyl carbon will be the most downfield (~170 ppm).
IR Spectroscopy	~1735 cm ⁻¹ : Strong C=O stretch (ester)~1150-1250 cm ⁻¹ : C-O stretch
Mass Spec (EI)	m/z 148: Molecular ion (M ⁺)Key fragments corresponding to the loss of -OCH ₂ CH ₃ , -CH ₂ CH ₃ , and other characteristic fragments.

Note: NMR shifts are approximate and can vary based on the solvent used.

Applications in Drug Discovery and Development

The thioether functional group is a privileged scaffold in medicinal chemistry, found in a wide array of pharmaceuticals.^{[11][12][13]} **Ethyl 2-(ethylthio)acetate** serves as a valuable building block for introducing this moiety.

Role of the Thioether Moiety

Thioethers are often incorporated into drug candidates for several strategic reasons:

- **Pharmacokinetic Modulation:** They can improve metabolic stability compared to more labile functional groups.^[14]
- **Structural Scaffolding:** The C-S-C bond angle (~99°) provides a distinct geometry for building molecular frameworks compared to the corresponding ether (C-O-C, ~110°).
- **Bioisosterism:** A thioether can act as a bioisostere for an ether or a methylene group, allowing chemists to fine-tune properties like lipophilicity and conformation without drastically altering the core structure.

Synthetic Intermediate

Ethyl 2-(ethylthio)acetate is a precursor for more complex molecules. For instance, the ester can be hydrolyzed to the corresponding carboxylic acid, which can then be coupled with amines to form amides, a common linkage in pharmaceuticals.

Safety and Handling

Proper handling is critical for ensuring laboratory safety.

- **Hazards:** **Ethyl 2-(ethylthio)acetate** is a flammable liquid.^[15] It may cause skin and serious eye irritation.^{[15][16]}
- **Personal Protective Equipment (PPE):** Always wear safety glasses with side-shields, protective gloves (e.g., nitrile), and a lab coat.^{[16][17]}

- Handling: Handle in a well-ventilated area or a chemical fume hood.[18] Keep away from heat, sparks, and open flames.[17][18] Use non-sparking tools and take precautionary measures against static discharge.[19]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[17]

Conclusion

Ethyl 2-(ethylthio)acetate is more than a simple chemical reagent; it is a versatile and strategic building block for chemical synthesis, particularly within the pharmaceutical industry. Its value is derived from the unique and tunable properties of the thioether linkage. A thorough understanding of its synthesis, reactivity, and physicochemical properties, as outlined in this guide, empowers researchers to effectively leverage this molecule in the design and creation of novel chemical entities.

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